

# Application Note: Measuring Neurotransmitter Release with Encenicline using In Vivo Microdialysis

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## Compound of Interest

Compound Name: *Facinicline*

Cat. No.: *B1671852*

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## Introduction

Encenicline (formerly EVP-6124) is a selective partial agonist of the  $\alpha 7$  nicotinic acetylcholine receptor ( $\alpha 7$ -nAChR).[1] These receptors are ligand-gated ion channels widely expressed in the central nervous system, particularly in regions crucial for cognition such as the hippocampus and prefrontal cortex.[2] Activation of  $\alpha 7$ -nAChRs is known to modulate the release of several key neurotransmitters, including acetylcholine (ACh), dopamine (DA), and glutamate.[3][4] Consequently,  $\alpha 7$ -nAChR agonists like Encenicline have been investigated for their potential therapeutic effects in cognitive disorders.[5]

In vivo microdialysis is a powerful and widely used technique in neuropharmacology to monitor the levels of endogenous substances in the extracellular fluid of specific brain regions in awake, freely moving animals. This method allows for the continuous sampling of neurotransmitters and their metabolites, providing valuable insights into the neurochemical effects of pharmacological agents. This application note provides a detailed protocol for using in vivo microdialysis to measure the effects of Encenicline on the release of acetylcholine and dopamine in the rat brain.

## Key Experimental Protocols

### Protocol 1: Stereotaxic Surgery and Guide Cannula Implantation

This protocol outlines the procedure for implanting a guide cannula, which will later house the microdialysis probe, into a specific brain region.

Materials:

- Male Sprague-Dawley rats (250-300 g)
- Stereotaxic apparatus
- Anesthetic (e.g., Isoflurane or Ketamine/Xylazine cocktail)
- Guide cannula (e.g., CMA 12)
- Surgical drill
- Dental cement and stainless-steel anchor screws
- Analgesics and postoperative care supplies

Procedure:

- Anesthetize the rat and securely fix its head in the stereotaxic frame.
- Make a midline incision on the scalp to expose the skull.
- Drill small burr holes through the skull at the desired stereotaxic coordinates for the target brain region (e.g., medial Prefrontal Cortex (mPFC) or Nucleus Accumbens (NAc)).
- Carefully lower the guide cannula through the burr hole to the target depth.
- Secure the guide cannula to the skull using dental cement and anchor screws.
- Insert a dummy cannula into the guide to keep it patent.
- Administer postoperative analgesics and allow the animal to recover for 5-7 days before the microdialysis experiment.

## Protocol 2: In Vivo Microdialysis Procedure

This protocol describes the process of performing the microdialysis experiment on a recovered, awake animal.

#### Materials:

- Microdialysis probe (e.g., CMA 12, with a molecular weight cutoff of 20 kDa)
- Microinfusion pump and liquid swivel
- Artificial cerebrospinal fluid (aCSF) composed of (in mM): 147 NaCl, 2.7 KCl, 1.2 CaCl<sub>2</sub>, 1.0 MgCl<sub>2</sub>, buffered to pH 7.4.
- Fraction collector (refrigerated)
- Encenicline solution for subcutaneous (s.c.) injection
- Saline (vehicle control)

#### Procedure:

- Gently restrain the rat and replace the dummy cannula with the microdialysis probe.
- Connect the probe's inlet to the microinfusion pump and the outlet to the fraction collector.
- Begin perfusing the probe with aCSF at a constant flow rate of 1-2  $\mu$ L/min.
- Allow the system to stabilize for approximately 2 hours.
- Baseline Collection: Collect at least four consecutive dialysate samples (e.g., every 20 minutes) to establish a stable baseline of neurotransmitter levels.
- Drug Administration: Administer Encenicline (e.g., 0.1 mg/kg or 0.3 mg/kg, s.c.) or vehicle.
- Post-Administration Collection: Continue collecting dialysate samples at regular intervals (e.g., every 20 minutes) for at least 3 hours post-injection.
- Store collected samples at -80°C until analysis.

## Protocol 3: Neurotransmitter Analysis by HPLC-ECD

This protocol details the analysis of dialysate samples to quantify neurotransmitter concentrations.

### Materials:

- High-Performance Liquid Chromatography (HPLC) system with an Electrochemical Detector (HPLC-ECD).
- Analytical column suitable for catecholamine and acetylcholine separation.
- Mobile phase appropriate for the specific neurotransmitter analysis.
- Standard solutions of acetylcholine and dopamine of known concentrations.

### Procedure:

- Thaw the microdialysate samples on ice.
- Prepare a standard curve by running the standard solutions of known neurotransmitter concentrations.
- Inject a fixed volume (e.g., 10-20  $\mu$ L) of each dialysate sample into the HPLC system.
- Identify and quantify the neurotransmitter peaks in the chromatograms by comparing their retention times and peak areas/heights to those of the standards.
- Data Normalization: Calculate the concentration of the neurotransmitter in each sample. Express the results as a percentage of the average baseline concentration for each animal.

## Data Presentation

The following tables summarize the quantitative effects of Encenicline on dopamine and acetylcholine efflux in the medial prefrontal cortex (mPFC) and nucleus accumbens (NAc) of rats, as determined by in vivo microdialysis. Data are expressed as the mean maximum percentage increase from baseline levels.

Table 1: Effect of Encenicline on Dopamine (DA) Efflux

Brain Region	Encenicline Dose (s.c.)	Maximum DA Efflux (% of Baseline)
mPFC	0.1 mg/kg	~175%
mPFC	0.3 mg/kg	No significant increase
NAc	0.1 mg/kg	~150%
NAc	0.3 mg/kg	No significant increase

Note: The data indicates an inverted U-shaped dose-response, a characteristic often observed with  $\alpha 7$  nAChR agonists.

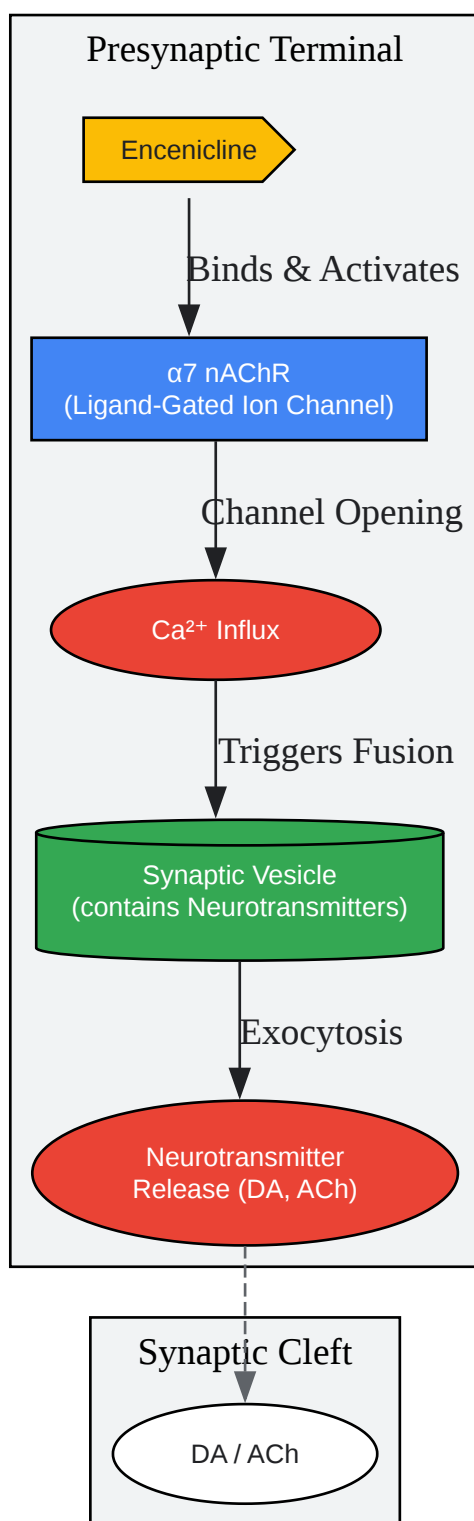
Table 2: Effect of Encenicline on Acetylcholine (ACh) Efflux

Brain Region	Encenicline Dose (s.c.)	Maximum ACh Efflux (% of Baseline)
mPFC	0.1 mg/kg	~140%
mPFC	0.3 mg/kg	~160%
NAc	0.1 mg/kg	No significant increase
NAc	0.3 mg/kg	No significant increase

Note: The effect of Encenicline on ACh efflux in the mPFC was only partially blocked by the  $\alpha 7$  nAChR antagonist methyllycaconitine, suggesting other mechanisms may also be involved.

## Visualizations

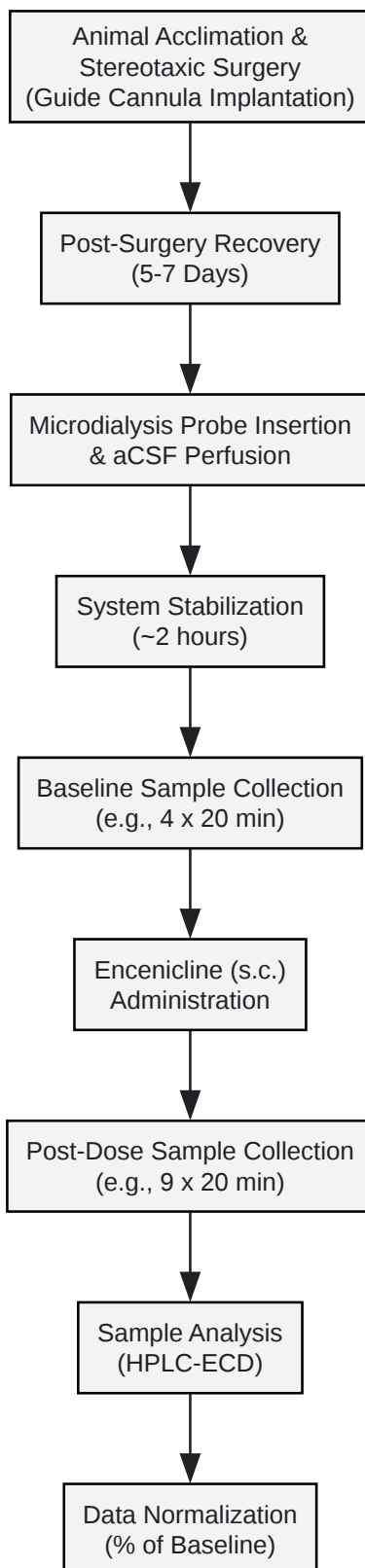
### Signaling Pathway



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Caption: Signaling pathway of Encenicline-mediated neurotransmitter release.

## Experimental Workflow



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Caption: Experimental workflow for in vivo microdialysis with Encenicline.

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